

Application Note: High-Purity Ethyl 2-chloro-5-nitronicotinate via Optimized Recrystallization

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Compound of Interest

Compound Name: *Ethyl 2-chloro-5-nitronicotinate*

Cat. No.: *B121944*

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For Researchers, Scientists, and Drug Development Professionals

This application note details a robust recrystallization protocol for achieving high-purity **Ethyl 2-chloro-5-nitronicotinate**, a key intermediate in pharmaceutical synthesis. The described method effectively removes process-related impurities, yielding a final product with purity suitable for downstream applications in drug discovery and development.

Introduction

Ethyl 2-chloro-5-nitronicotinate is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs). The purity of this intermediate is paramount as impurities can carry through subsequent synthetic steps, impacting the safety and efficacy of the final drug substance. Recrystallization is a powerful and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the target compound and its impurities in a chosen solvent system at varying temperatures. An ideal solvent will dissolve the compound to a high extent at an elevated temperature and to a low extent at a lower temperature, allowing for the selective crystallization of the pure compound upon cooling, while impurities remain in the mother liquor. This protocol provides a systematic approach to solvent selection and an optimized recrystallization procedure for obtaining high-purity **Ethyl 2-chloro-5-nitronicotinate**.

Data Presentation

The following tables summarize the quantitative data from solvent screening and a comparative analysis of different recrystallization protocols.

Table 1: Solubility of **Ethyl 2-chloro-5-nitronicotinate** in Various Solvents

Solvent	Solubility at 20°C (g/100 mL)	Solubility at Boiling Point (g/100 mL)
Ethanol (95%)	~1.5	~25
Ethyl Acetate	~5.0	~40
Isopropanol	~1.0	~20
Methanol	~2.0	~30
Toluene	~3.0	~35
Hexane	<0.1	~0.5
Water	<0.01	<0.1

Table 2: Comparison of Recrystallization Protocols for **Ethyl 2-chloro-5-nitronicotinate**

Protocol	Solvent System	Initial Purity (HPLC Area %)	Final Purity (HPLC Area %)	Yield (%)
1	Ethanol (95%)	97.5	99.8	85
2	Ethyl Acetate	97.5	99.5	78
3	Ethanol/Water (80:20)	97.5	99.9	90

Experimental Protocols

Materials and Equipment

- Crude **Ethyl 2-chloro-5-nitronicotinate**
- Analytical grade solvents: Ethanol (95%), Ethyl Acetate, Water

- Erlenmeyer flasks
- Hotplate with magnetic stirrer
- Reflux condenser
- Büchner funnel and flask
- Filter paper
- Spatula
- Glass stirring rod
- Ice bath
- Drying oven or vacuum desiccator
- High-Performance Liquid Chromatography (HPLC) system

Stage 1: Solvent Screening

A preliminary screening of various solvents is crucial to identify a suitable system for recrystallization. The ideal solvent should exhibit a significant difference in the solubility of **Ethyl 2-chloro-5-nitronicotinate** at high and low temperatures.

- Place approximately 100 mg of crude **Ethyl 2-chloro-5-nitronicotinate** into separate test tubes.
- Add a small volume (e.g., 1 mL) of the solvent to be tested to each test tube at room temperature.
- Observe the solubility. A good solvent will not completely dissolve the compound at this stage.
- Gently heat the test tubes in a water bath and observe the solubility. The compound should fully dissolve at or near the boiling point of the solvent.

- Allow the solutions to cool to room temperature and then in an ice bath. A significant amount of crystalline precipitate should form.
- Based on these observations, select the most promising solvent or solvent system for the full recrystallization procedure. For **Ethyl 2-chloro-5-nitronicotinate**, ethanol and ethanol/water mixtures show promising results.

Stage 2: Optimized Recrystallization Protocol (Ethanol/Water System)

This protocol utilizes a mixed solvent system of ethanol and water, which was found to provide the best balance of purity and yield.

- Dissolution: In a 250 mL Erlenmeyer flask equipped with a magnetic stir bar, add 10.0 g of crude **Ethyl 2-chloro-5-nitronicotinate** (initial purity ~97.5%). Add 80 mL of 95% ethanol.
- Heat the mixture to a gentle boil on a hotplate with stirring until all the solid has dissolved.
- Hot Filtration (Optional): If any insoluble impurities are observed, perform a hot filtration through a pre-warmed funnel with fluted filter paper into a clean, pre-warmed Erlenmeyer flask.
- Induce Crystallization: To the hot solution, add 20 mL of deionized water dropwise while stirring. The solution may become slightly turbid, indicating the onset of crystallization. If the solution becomes excessively cloudy, add a small amount of hot ethanol to redissolve the precipitate.
- Crystal Formation: Remove the flask from the heat source, cover it, and allow it to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
- Complete Crystallization: Once the flask has reached room temperature, place it in an ice bath for at least 1 hour to maximize the yield of the purified crystals.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.

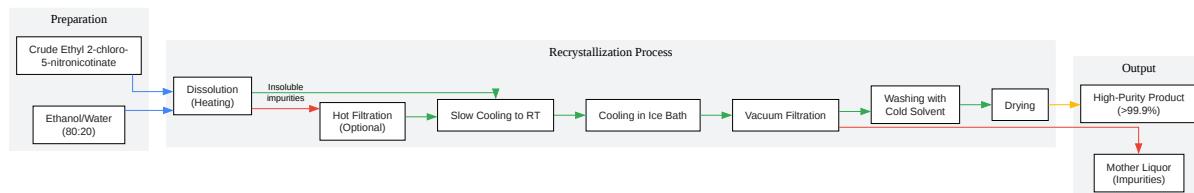
- **Washing:** Wash the crystals with two small portions (10 mL each) of a cold 50:50 ethanol/water mixture to remove any residual mother liquor.
- **Drying:** Dry the purified crystals in a vacuum oven at 40-50°C until a constant weight is achieved.
- **Analysis:** Determine the purity of the recrystallized **Ethyl 2-chloro-5-nitronicotinate** using HPLC and measure the final yield.

HPLC Method for Purity Analysis

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase: Acetonitrile:Water (60:40 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μ L
- Column Temperature: 30°C
- Sample Preparation: Dissolve approximately 10 mg of the sample in 10 mL of the mobile phase.

Visualization

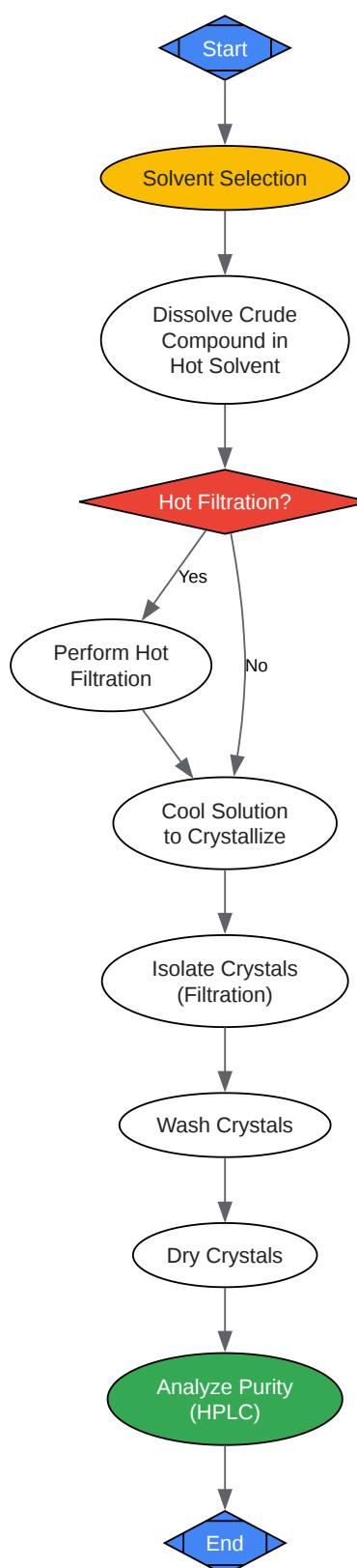
Recrystallization Workflow



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Caption: Workflow for the recrystallization of **Ethyl 2-chloro-5-nitronicotinate**.

Logical Relationship of Recrystallization Steps



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Caption: Decision-making process in the recrystallization protocol.

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